

An In-depth Technical Guide to 1,4-Diacetylpiperidine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(4-Acetylpiperidino)ethan-1-one

CAS No.: 162368-01-6

Cat. No.: B063041

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IUPAC Name: 1-(4-acetylpiperidin-1-yl)ethanone

This technical guide provides a comprehensive overview of 1,4-diacetylpiperidine, a piperidine derivative of interest to researchers, scientists, and professionals in drug development. Due to the limited availability of direct experimental data on this specific compound, this guide synthesizes information from closely related analogues and established chemical principles to offer valuable insights into its synthesis, properties, and potential biological relevance.

Physicochemical Properties

Quantitative data for 1,4-diacetylpiperidine is not readily available in the literature. The following table summarizes key physicochemical properties of structurally related compounds, 1-acetylpiperidine and 4-acetylpiperidine, to provide estimated values for 1,4-diacetylpiperidine.

Property	1-Acetylpiperidine	tert-Butyl 4-acetylpiperidine-1-carboxylate	Estimated 1,4-Diacetylpiperidine
Molecular Formula	C ₇ H ₁₃ NO[1][2][3]	C ₁₂ H ₂₁ NO ₃ [4][5]	C ₉ H ₁₅ NO ₂
Molecular Weight (g/mol)	127.18[1]	227.30[4]	169.22
Boiling Point (°C)	226[3]	Not available	Estimated > 230
Melting Point (°C)	-13.4[3]	Not available	Not available
LogP	0.957[1]	1.3[4]	Estimated ~1.0-1.5
Hydrogen Bond Donors	0[3]	0	0
Hydrogen Bond Acceptors	1[3]	3[4]	2

Spectral Data Analysis

Detailed spectral data for 1,4-diacetylpiperidine is not publicly available. The expected spectral characteristics can be inferred from the analysis of its constituent parts: the N-acetyl group and the 4-acetyl group on the piperidine ring.

Expected ¹H NMR Spectral Data:

Protons	Chemical Shift (ppm)	Multiplicity	Integration
CH ₃ (N-acetyl)	~2.1	s	3H
CH ₃ (C-acetyl)	~2.2	s	3H
Piperidine ring protons	1.5 - 3.8	m	9H

Expected ¹³C NMR Spectral Data:

Carbon	Chemical Shift (ppm)
C=O (N-acetyl)	~169
C=O (C-acetyl)	~208
CH ₃ (N-acetyl)	~22
CH ₃ (C-acetyl)	~28
Piperidine ring carbons	25 - 55

Expected IR Spectral Data:

Functional Group	Wavenumber (cm ⁻¹)
C=O (amide)	~1640
C=O (ketone)	~1710
C-H (alkane)	2850-2950

Synthesis of 1,4-Diacetylpiperidine

A specific, detailed experimental protocol for the synthesis of 1,4-diacetylpiperidine is not available in the cited literature. However, a plausible synthetic route can be adapted from the synthesis of 1,4-diacetyl-4-phenylpiperidine.^[6] This proposed method involves the acetylation of 4-acetylpiperidine.

Proposed Experimental Protocol:

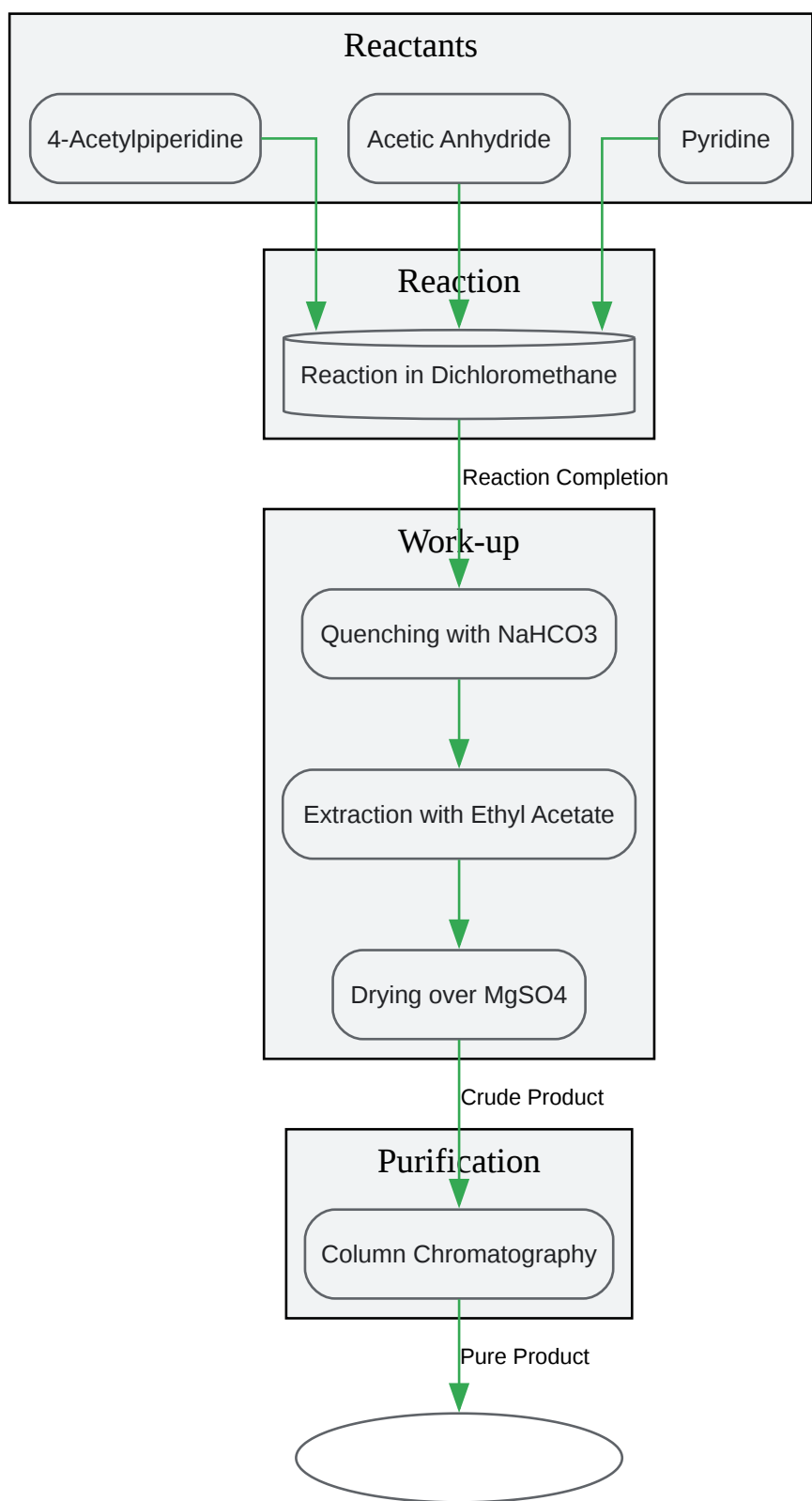
Materials:

- 4-Acetylpiperidine
- Acetic anhydride
- Pyridine (or another suitable base)
- Dichloromethane (or another suitable solvent)

- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Ethyl acetate
- Hexane

Procedure:

- Dissolve 4-acetylpiperidine in dichloromethane.
- Add pyridine to the solution.
- Cool the mixture in an ice bath.
- Add acetic anhydride dropwise to the cooled solution with stirring.
- Allow the reaction to warm to room temperature and stir for several hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding saturated sodium bicarbonate solution.
- Separate the organic layer and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using an ethyl acetate/hexane gradient to yield pure 1,4-diacetylpiperidine.



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Caption: Proposed synthesis workflow for 1,4-diacetylpiperidine.

Biological Activity

The specific biological activities of 1,4-diacetylpiperidine have not been extensively studied. However, the piperidine scaffold is a common motif in a wide range of biologically active compounds and approved drugs.^[7] Piperidine derivatives have been reported to exhibit a broad spectrum of pharmacological activities, including but not limited to:

- **Central Nervous System (CNS) Activity:** Many piperidine-containing compounds act as antipsychotics, analgesics, and antidepressants.^[8]
- **Antimicrobial and Antiviral Activity:** The piperidine nucleus is present in various compounds with demonstrated antibacterial, antifungal, and antiviral properties.^[9]
- **Anticancer Activity:** Numerous piperidine derivatives have been investigated for their potential as anticancer agents.^[10]

The introduction of acetyl groups at the 1 and 4 positions of the piperidine ring will modify the molecule's polarity, size, and ability to participate in hydrogen bonding, which in turn could influence its pharmacokinetic and pharmacodynamic properties. Further research is required to elucidate the specific biological targets and therapeutic potential of 1,4-diacetylpiperidine.

In silico prediction tools can be utilized to forecast the potential biological activities of novel piperidine derivatives.^{[8][11]} Such studies can help in identifying potential protein targets and guiding future preclinical research.

Conclusion

1,4-Diacetylpiperidine, systematically named 1-(4-acetylpiperidin-1-yl)ethanone, is a derivative of piperidine for which direct experimental data is scarce. This guide has provided a comprehensive overview based on the properties of related compounds and established synthetic methodologies. The provided data tables, proposed synthesis protocol, and discussion of potential biological activities serve as a valuable resource for researchers interested in this and other novel piperidine derivatives. Further experimental validation is necessary to confirm the estimated properties and explore the full potential of this compound in drug discovery and development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1,4-Diacetylpiperidine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b063041/docs#an-in-depth-technical-guide-to-1-4-diacetylpiperidine\]](https://www.benchchem.com/product/b063041/docs#an-in-depth-technical-guide-to-1-4-diacetylpiperidine)

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